

In-Depth Technical Guide: Solubility of Aluminum Nitrate Nonahydrate in Organic Solvents

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Compound of Interest

Compound Name: *Aluminum nitrate nonahydrate*

Cat. No.: *B147935*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **aluminum nitrate nonahydrate** [Al(NO₃)₃·9H₂O] in various organic solvents. The information is compiled from a variety of sources to assist researchers and professionals in laboratory and development settings.

Executive Summary

Aluminum nitrate nonahydrate, a crystalline solid, exhibits a range of solubilities in organic solvents, largely influenced by the solvent's polarity and its capacity for hydrogen bonding. Generally, it is soluble in polar protic solvents like alcohols and to a lesser extent in polar aprotic solvents. This guide presents available quantitative solubility data, details experimental protocols for solubility determination, and provides a visual representation of a general experimental workflow.

Quantitative Solubility Data

The solubility of **aluminum nitrate nonahydrate** in select organic solvents is summarized in the table below. It is important to note that solubility is temperature-dependent; however, much of the publicly available data does not specify the temperature at which the measurements were taken.

Solvent Classification	Solvent Name	Chemical Formula	Solubility (g/100 g solvent)	Solubility (g/100 mL solvent)	Temperature (°C)	Citation
Alcohols (Polar Protic)	Methanol	CH ₃ OH	-	14.45	Not Specified	[1][2]
Ethanol	C ₂ H ₅ OH	100	8.63	20	[3]	
Ethylene Glycol	C ₂ H ₆ O ₂	-	18.32	Not Specified	[1][2]	
Ketones (Polar Aprotic)	Acetone	C ₃ H ₆ O	Soluble	-	Not Specified	[4][5]
Amides (Polar Aprotic)	Dimethylformamide	C ₃ H ₇ NO	20	-	25	[3]
Esters (Polar Aprotic)	Ethyl Acetate	C ₄ H ₈ O ₂	Insoluble	-	Not Specified	[5]

Note: The term "Soluble" indicates that qualitative data suggests solubility, but specific quantitative values were not found. The significant discrepancy in the reported ethanol solubility (100 g/100 g vs. 8.63 g/100 mL) highlights the importance of consulting primary literature for precise, temperature-controlled data.

Experimental Protocols for Solubility Determination

The following are detailed methodologies for key experiments to determine the solubility of inorganic salts like **aluminum nitrate nonahydrate** in organic solvents. These are generalized protocols based on standard laboratory practices, as specific detailed procedures for this exact compound in a wide range of organic solvents are not readily available in consolidated form.

Isothermal Gravimetric Method

This is a common and straightforward method for determining the solubility of a solid in a liquid.

Objective: To determine the mass of **aluminum nitrate nonahydrate** that dissolves in a specific mass of an organic solvent at a constant temperature to form a saturated solution.

Apparatus:

- Constant temperature bath (e.g., water bath or oil bath)
- Sealed, temperature-controlled shaker or magnetic stirrer with hotplate
- Analytical balance (± 0.0001 g)
- Glass vials or flasks with airtight stoppers
- Syringes and syringe filters (solvent-compatible, e.g., PTFE)
- Drying oven
- Desiccator

Procedure:

- Add an excess amount of **aluminum nitrate nonahydrate** to a pre-weighed glass vial.
- Record the total mass of the vial and the salt.
- Add a known mass of the desired organic solvent to the vial.
- Seal the vial tightly to prevent solvent evaporation.
- Place the vial in a constant temperature bath equipped with a shaker or stirrer.
- Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. It is advisable to perform preliminary experiments to determine the time required to reach equilibrium.
- Once equilibrium is achieved, stop the agitation and allow the undissolved solid to settle.

- Carefully withdraw a known mass of the supernatant (the clear, saturated solution) using a pre-weighed, heated or room-temperature syringe to prevent precipitation upon cooling.
- Filter the withdrawn solution through a syringe filter into a pre-weighed container to remove any remaining solid particles.
- Weigh the container with the saturated solution.
- Evaporate the solvent from the filtered solution in a drying oven at a temperature that is high enough to remove the solvent but low enough to avoid decomposition of the **aluminum nitrate nonahydrate** (melting point is $\sim 73\text{ }^{\circ}\text{C}$).
- Once the solvent is fully evaporated, cool the container in a desiccator and weigh it to determine the mass of the dissolved salt.

Calculation: Solubility (g/100 g solvent) = (Mass of dissolved salt / Mass of solvent in the aliquot) \times 100

Isothermal Spectroscopic Method (UV-Vis)

This method is suitable if the salt or a derivative has a chromophore that absorbs in the UV-Vis spectrum and does not interfere with the solvent's absorbance.

Objective: To determine the concentration of dissolved **aluminum nitrate nonahydrate** in a saturated solution using UV-Vis spectroscopy.

Apparatus:

- UV-Vis Spectrophotometer
- Constant temperature bath and shaker (as in 3.1)
- Volumetric flasks and pipettes
- Quartz cuvettes
- Analytical balance

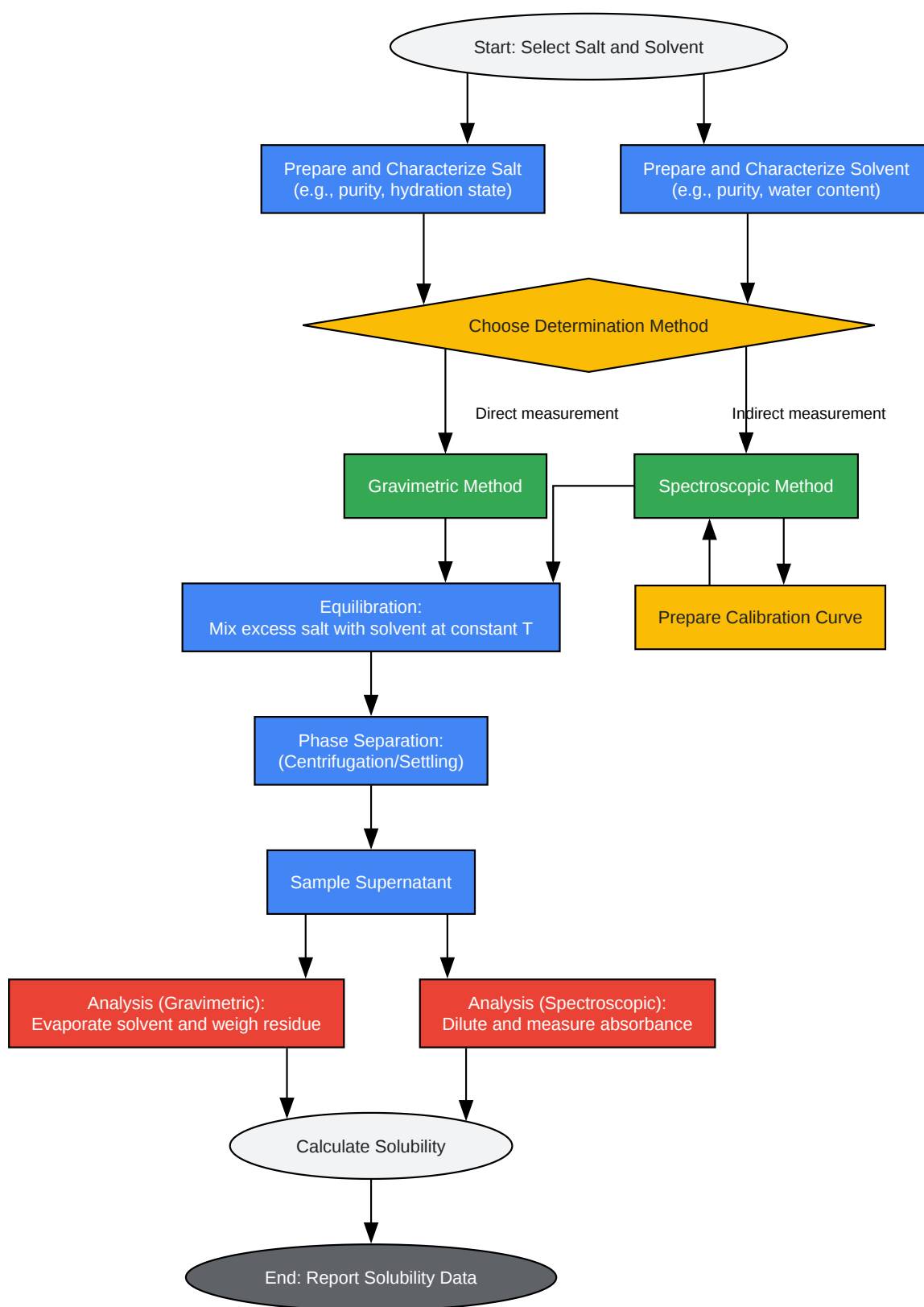
Procedure:

- **Preparation of Standard Solutions:** Prepare a series of standard solutions of known concentrations of **aluminum nitrate nonahydrate** in the organic solvent of interest.
- **Calibration Curve:** Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}). Plot a graph of absorbance versus concentration to create a calibration curve. The curve should be linear and follow the Beer-Lambert law.
- **Preparation of Saturated Solution:** Follow steps 1-7 from the Isothermal Gravimetric Method (Section 3.1).
- **Sample Preparation:** Withdraw an aliquot of the clear supernatant. Dilute the aliquot with a known volume of the solvent to bring the concentration within the linear range of the calibration curve.
- **Absorbance Measurement:** Measure the absorbance of the diluted sample at λ_{max} .
- **Concentration Determination:** Use the calibration curve to determine the concentration of the diluted sample.
- **Calculate Solubility:** Account for the dilution factor to calculate the concentration of the original saturated solution.

Visualizations

Logical Workflow for Solubility Determination

The following diagram illustrates a generalized workflow for determining the solubility of a salt in an organic solvent.



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Caption: General workflow for solubility determination.

Conclusion

The solubility of **aluminum nitrate nonahydrate** in organic solvents is a critical parameter for its application in various chemical processes. While some data is available, there is a clear need for more systematic and temperature-controlled studies to provide a comprehensive understanding. The experimental protocols outlined in this guide provide a solid foundation for researchers to conduct their own precise solubility measurements. It is recommended that for any critical application, solubility be determined experimentally under the specific conditions of use.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com